

# Chloculol CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chloculol*

Cat. No.: *B169098*

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## Chloculol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Chloculol** is a naturally occurring coumarin, a class of secondary metabolites found in various plants. This technical guide provides a comprehensive summary of the currently available information on **Chloculol**, including its chemical identity and botanical origin. While in-depth biological data and detailed experimental protocols for **Chloculol** are not extensively documented in publicly available scientific literature, this document consolidates the existing knowledge to serve as a foundational resource for researchers.

### Chemical and Physical Properties

The fundamental chemical identifiers and properties of **Chloculol** are summarized in the table below. This information is primarily sourced from chemical supplier databases.

Property	Value	Source
CAS Number	131652-35-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C15H15ClO4	<a href="#">[1]</a>
Molecular Weight	294.73 g/mol	
Chemical Name	8-(1-Chloro-2-hydroxy-3-methyl-3-buten-1-yl)-7-methoxycoumarin	
Synonym	Chloculol	
Natural Source	Murraya paniculata	
Storage Temperature	2-8°C	

## Botanical Origin

**Chloculol** has been identified as a constituent of *Murraya paniculata*, a plant belonging to the Rutaceae family. *Murraya paniculata*, commonly known as orange jasmine, is a tropical, evergreen plant and has been a subject of phytochemical research due to its traditional medicinal uses. The plant is known to produce a variety of secondary metabolites, including a rich diversity of coumarins.

## Biological Activity and Mechanism of Action

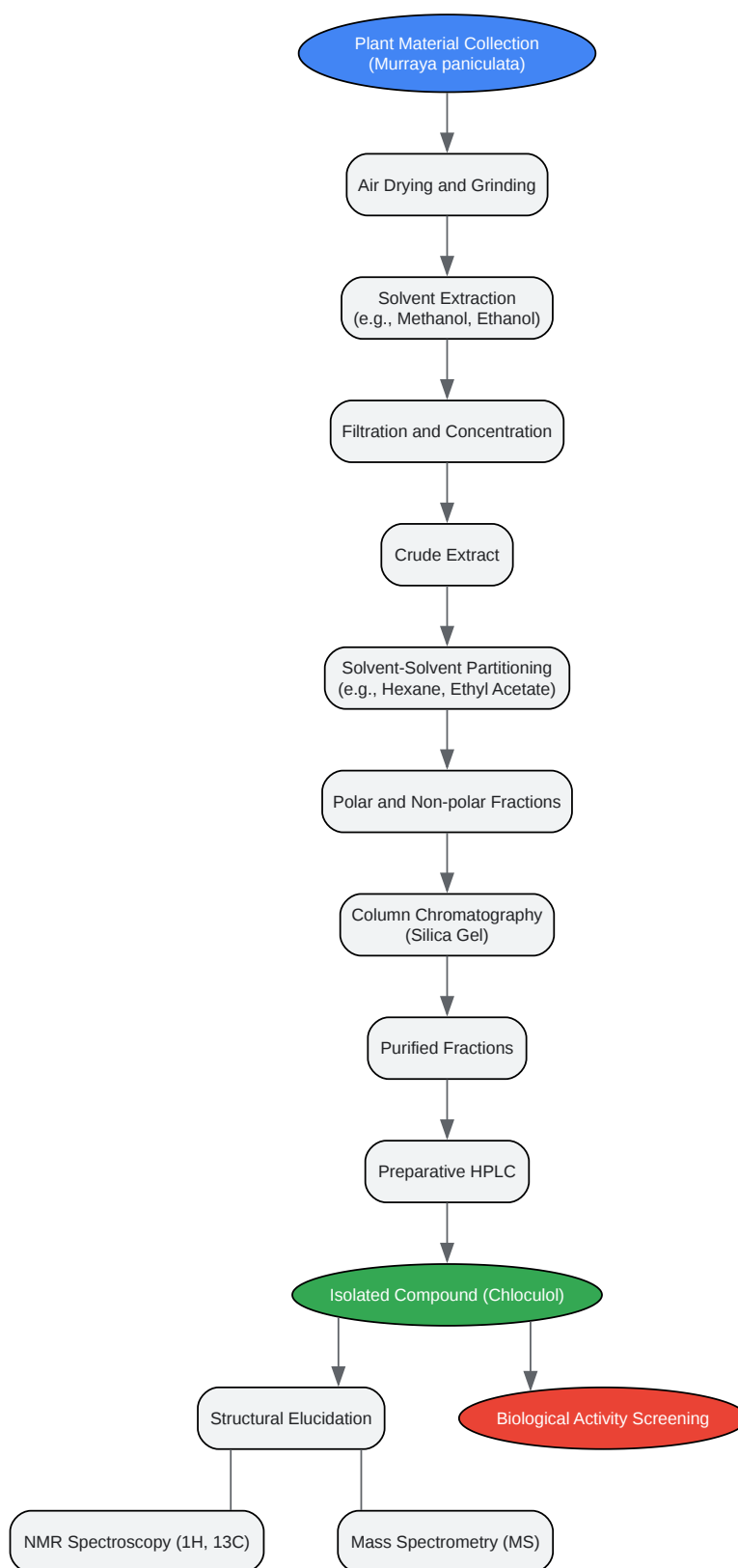
As of the date of this guide, there is a notable absence of published scientific studies detailing the specific biological activities, mechanism of action, or any associated signaling pathways for **Chloculol**. While coumarins as a class are known to exhibit a wide range of pharmacological properties, including anti-inflammatory, antioxidant, and anticoagulant effects, the specific bioactivity profile of **Chloculol** remains to be elucidated through dedicated research.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Chloculol** are not currently available in the peer-reviewed scientific literature. However, based on its classification as a natural product isolated from *Murraya paniculata*, a general workflow for the isolation and characterization of such a compound can be proposed. This serves as a

representative methodology for researchers interested in studying **Chloculol** or similar compounds from this plant source.

## General Workflow for Isolation and Characterization of Coumarins from *Murraya paniculata*



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## References

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- To cite this document: BenchChem. [Chloculol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169098#chloculol-cas-number-and-molecular-formula]

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